

Technical Guide: Physical Characteristics and Analysis of Promethazine Sulfoxide-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Promethazine Sulfoxide-d6**

Cat. No.: **B563530**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the physical characteristics, metabolic pathway, and analytical methodologies related to **Promethazine Sulfoxide-d6**. This stable isotope-labeled compound is a critical tool in pharmacokinetic and metabolic studies of its parent drug, Promethazine.

Core Physical and Chemical Properties

Promethazine Sulfoxide-d6 is the deuterated form of Promethazine Sulfoxide, a major metabolite of the first-generation antihistamine, Promethazine.^{[1][2]} The incorporation of six deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantitative analysis.

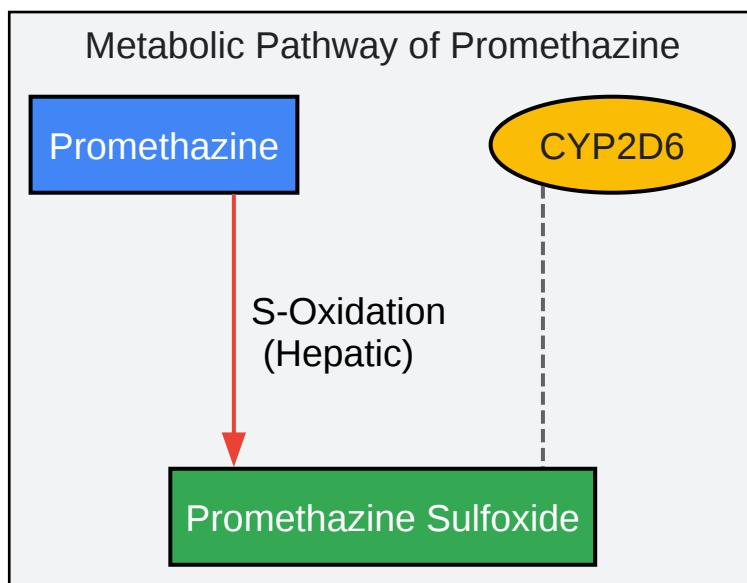
Data Summary

The fundamental physical and chemical data for **Promethazine Sulfoxide-d6** are summarized below for quick reference.

Property	Value	Citations
Chemical Name	N,N,-Di(methyl-d6), α -methyl-10H-phenothiazine-10-ethanamine 5-Oxide	[3][4][5]
CAS Number	1189892-93-0	[3][4][5][6]
Molecular Formula	C ₁₇ H ₁₄ D ₆ N ₂ OS	[3][5][6][7]
Molecular Weight	306.46 g/mol	[3][5][6][7]
Accurate Mass	306.1673	[3][6]
Appearance	Dark Red Solid	[4]
Purity	>95% (as determined by HPLC)	[3]
Storage Temperature	-20°C or 2-8°C in an inert atmosphere	[3][4]
Application	A labeled metabolite of Promethazine, used as an analytical standard.	[4][5]
Solubility	Soluble in Chloroform and Methanol.	[8]

Metabolic Pathway of Promethazine

Promethazine undergoes extensive hepatic metabolism, primarily through S-oxidation, to form Promethazine Sulfoxide.[1][2] This biotransformation is predominantly mediated by the cytochrome P450 enzyme CYP2D6.[1][8][9] Due to significant first-pass metabolism in the liver, the oral bioavailability of promethazine is only about 25%.[2][10] The sulfoxide metabolite is a major circulating form of the drug found in plasma and urine.[1][10]



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Promethazine to Promethazine Sulfoxide via CYP2D6.

Experimental Protocols

The quantification of Promethazine and its metabolites, including Promethazine Sulfoxide, from biological matrices is crucial for pharmacokinetic studies. **Promethazine Sulfoxide-d6** serves as an excellent internal standard in these assays.

Example Analytical Method: HPLC with UV and Electrochemical Detection

A high-performance liquid chromatography (HPLC) method has been developed for the simultaneous determination of Promethazine and its metabolites in plasma.[11]

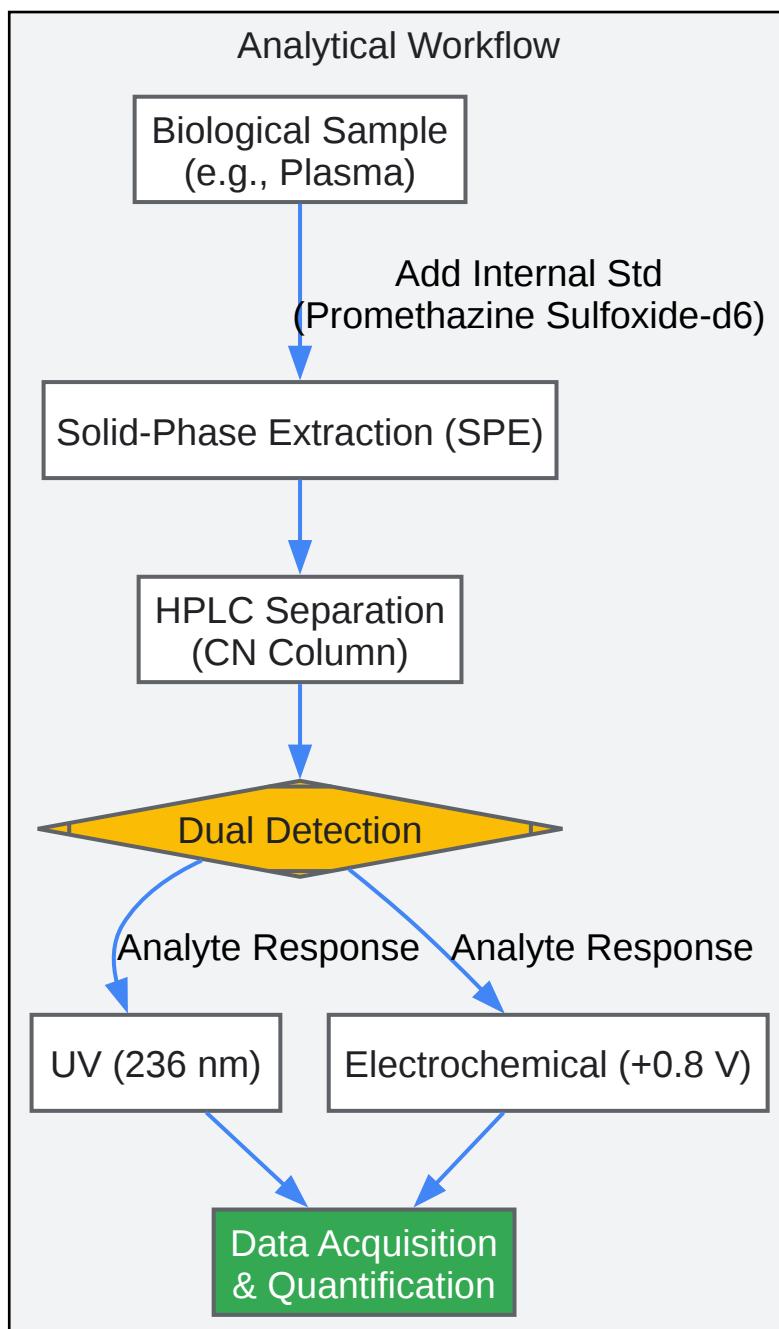
Sample Preparation:

- Spiking: Plasma samples are spiked with an internal standard (e.g., **Promethazine Sulfoxide-d6**).
- Extraction: Solid-phase extraction (SPE) is employed to isolate the analytes from plasma proteins and other interfering substances.

- Reconstitution: The dried extract is reconstituted in the mobile phase for injection into the HPLC system.

Chromatographic Conditions:

- Column: 5- μ m CN column (250 mm x 4.6 mm i.d.).[\[11\]](#)
- Mobile Phase: A mixture of methanol, 0.15M ammonium acetate (pH 5.0), and water in a ratio of 38:50:12 (v/v/v).[\[11\]](#)
- Flow Rate: 0.9 mL/min.[\[11\]](#)
- Detection:
 - UV Detector set at a wavelength of 236 nm.[\[11\]](#)
 - Amperometric (Electrochemical) Detector with the potential set at +0.8 V.[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of Promethazine metabolites using HPLC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Promethazine (PIM 439) [inchem.org]
- 3. Promethazine Sulfoxide-d6 | LGC Standards [lgcstandards.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. scbt.com [scbt.com]
- 6. Promethazine Sulfoxide-d6 | LGC Standards [lgcstandards.com]
- 7. Promethazine EP Impurity D-d6 (Promethazine Sulfoxide-d6) - CAS - 1189892-93-0 | Axios Research [axios-research.com]
- 8. caymanchem.com [caymanchem.com]
- 9. Prothazine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompas.com]
- 10. Pharmacokinetics of promethazine and its sulphoxide metabolite after intravenous and oral administration to man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. globalscientificjournal.com [globalscientificjournal.com]
- To cite this document: BenchChem. [Technical Guide: Physical Characteristics and Analysis of Promethazine Sulfoxide-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b563530#promethazine-sulfoxide-d6-physical-characteristics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com